

# Navigating the Safe Disposal of 8-Methoxy-4-Chromanone: A Procedural Guide

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 8-Methoxy-4-Chromanone

Cat. No.: B1357117

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides a detailed, step-by-step procedure for the safe disposal of **8-Methoxy-4-Chromanone**, a chroman-4-one derivative used in medicinal chemistry and organic synthesis.<sup>[1]</sup> Adherence to these protocols is essential for minimizing risks and maintaining a safe research environment.

## Key Properties of 8-Methoxy-4-Chromanone

A summary of the key physical and chemical properties of **8-Methoxy-4-Chromanone** is presented below. This information is critical for its safe handling and in determining the appropriate disposal route.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O <sub>3</sub>
Molecular Weight	178.18 g/mol [2]
Appearance	Light yellow solid[3]
Melting Point	89 °C[2][4]
Boiling Point	319.9 °C at 760 mmHg[4]
Flash Point	138.3 °C[4]
Density	1.205 g/cm <sup>3</sup> [4]

## Hazard Identification and Safety Precautions

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **8-Methoxy-4-Chromanone** is classified as harmful if swallowed.[2] It may also cause skin and eye irritation. Therefore, appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times when handling this compound.[3]

Precautionary Statements:

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.[2]
- P280: Wear protective gloves/ eye protection/ face protection.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/ physician if you feel unwell.[2]
- P330: Rinse mouth.[2]
- P501: Dispose of contents/ container to an approved waste disposal plant.

## Step-by-Step Disposal Procedure

The proper disposal of **8-Methoxy-4-Chromanone** must be conducted in accordance with institutional, local, and national regulations. The following procedure provides a general framework for its safe disposal.

#### 1. Waste Identification and Segregation:

- Characterize the waste stream containing **8-Methoxy-4-Chromanone**. Determine if it is a pure substance, a solution, or mixed with other chemicals.
- Segregate the waste from other incompatible materials. It is incompatible with strong oxidizing agents.[\[3\]](#)
- Collect the waste in a designated, properly labeled, and compatible container. The original container can be used if it is in good condition.[\[5\]](#) Do not use metal containers for corrosive waste.[\[5\]](#)

#### 2. Container Management:

- Ensure the waste container is in good condition, not leaking, and has a secure cap.[\[5\]](#)
- The container must be clearly labeled with the words "Hazardous Waste" and the full chemical name: "**8-Methoxy-4-Chromanone**".
- Keep the container closed at all times, except when adding waste.[\[5\]](#)
- Store the container in a designated satellite accumulation area (SAA) that is secure and allows for easy inspection.[\[5\]](#)

#### 3. Disposal Pathway:

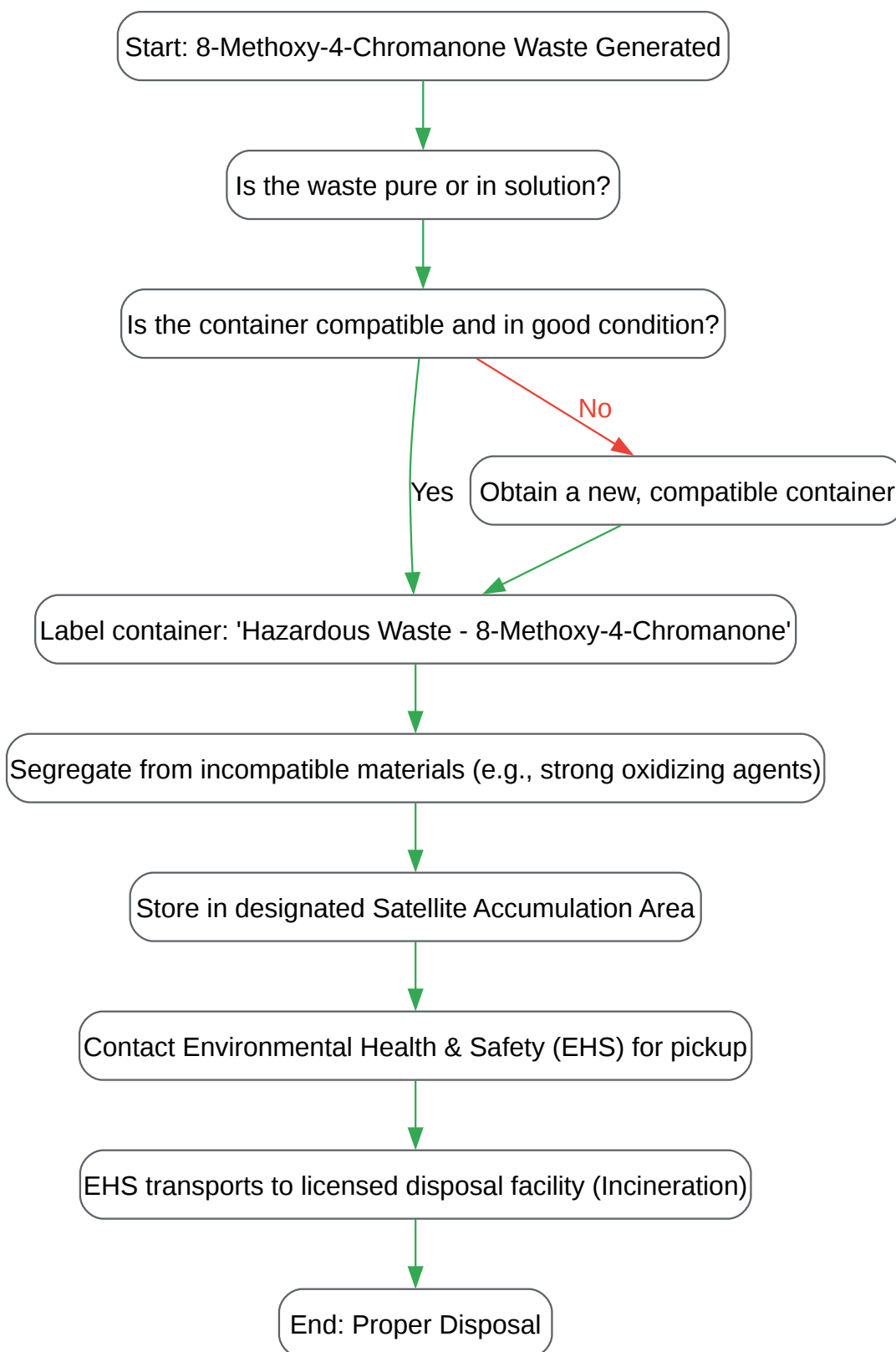
- The recommended disposal method for **8-Methoxy-4-Chromanone** is through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[6\]](#)
- Do not discharge the material to sewer systems.[\[6\]](#)
- Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste.

#### 4. Decontamination of Empty Containers:

- Empty containers that held **8-Methoxy-4-Chromanone** should be triple-rinsed with a suitable solvent.
- The rinsate should be collected and disposed of as hazardous waste.
- After thorough decontamination, the container can be offered for recycling or reconditioning. Alternatively, it can be punctured to prevent reuse.<sup>[6]</sup>

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **8-Methoxy-4-Chromanone** waste.



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Caption: Disposal workflow for **8-Methoxy-4-Chromanone**.

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## References

- 1. 8-Methoxy-4-Chromanone|Research Chemical [benchchem.com]
- 2. echemi.com [echemi.com]
- 3. fishersci.com [fishersci.com]
- 4. lookchem.com [lookchem.com]
- 5. engineering.purdue.edu [engineering.purdue.edu]
- 6. echemi.com [echemi.com]
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Address: 3281 E Guasti Rd

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